

dealing with challenging reviewer comments from BMVC

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Navigating Peer Review: A Guide for BMVC Authors

Welcome to the Technical Support Center for researchers, scientists, and drug development professionals preparing submissions for the British Machine Vision Conference (**BMVC**). This guide provides troubleshooting advice and frequently asked questions to help you effectively address challenging reviewer comments and strengthen your manuscript.

Frequently Asked Questions (FAQs)

Q1: I've received harsh or seemingly unfair reviewer comments. What should I do first?

A1: It is essential to maintain a professional and objective approach.[1][2] Take some time to distance yourself from the initial emotional response before formulating a reply.[3] Remember that the goal of peer review is to improve the quality of your research.[3] Focus on the constructive aspects of the feedback, even if the tone is negative.[4] The **BMVC** reviewer guidelines explicitly advise against harshly written reviews, so such instances are contrary to the conference's standards.[4][5]

Q2: A reviewer has misunderstood a key aspect of my paper. How should I address this?

A2: If a reviewer misunderstands your work, it often indicates that the explanation in your manuscript could be clearer.[2] Instead of directly stating that the reviewer is wrong, politely



clarify the point in your response. You can state that you have revised the relevant section to make the concept more explicit. This approach shows respect for the reviewer's time and feedback while allowing you to correct the misunderstanding.[2]

Q3: One reviewer's comments contradict another's. How do I handle this?

A3: When faced with conflicting advice, you must decide which recommendation will ultimately improve the paper more. In your response, acknowledge the differing opinions. Justify your decision to follow one set of suggestions over the other, explaining your reasoning clearly and respectfully.[6] You can also frame your choice in the context of the overall narrative and contribution of your paper.

Q4: The reviewer is requesting significant additional experiments that are beyond the scope of my current work or resources. What is the best way to respond?

A4: For **BMVC**, it's important to note that for 2025, there is no rebuttal period, and reviewers are instructed to evaluate the submitted paper as it stands, not to ask for revisions or additional experiments.[7] However, if you receive such a request, you can politely explain the constraints. If the suggestions are valuable, you can acknowledge their merit and suggest them as an exciting direction for future work in the conclusion of your paper. This demonstrates that you have carefully considered the reviewer's input.

Q5: A reviewer claims my work lacks novelty and has been done before, but the cited references are not relevant. How should I proceed?

A5: This is a critical comment that requires a careful and detailed response. First, thoroughly re-examine the cited papers to ensure you haven't missed a connection. If you are confident they are not relevant, politely and clearly explain the key differences between your work and the cited literature in your response. Focus on the unique contributions of your methodology, experimental setup, or findings.[4]

Troubleshooting Guide: Responding to Specific Reviewer Comments

This table summarizes common challenging reviewer comments and provides structured strategies for addressing them in your revised manuscript and response letter.



Reviewer Comment Category	Suggested Response Strategy	Experimental Protocol/Methodology for Revision
Critique of Novelty/Contribution	Thank the reviewer for their feedback. Clearly and concisely reiterate the main contributions of your work in the introduction and conclusion. Explicitly differentiate your work from the cited prior art in the related work section.	In the "Related Work" section, add a paragraph explicitly comparing and contrasting your method with the works cited by the reviewer, highlighting the key distinctions in methodology and results.
Methodological Flaws	Acknowledge the reviewer's concern. If the flaw is addressable, explain the changes made to the methodology section and update the results accordingly. If it is a fundamental limitation, discuss it transparently in a "Limitations" section.	Revise the "Methodology" section to provide a more detailed and clear description of the experimental setup. If necessary, re-run experiments with the corrected methodology and update all relevant figures and tables.
Insufficient Experimental Validation	Thank the reviewer for the suggestion. If possible, conduct the additional experiments and incorporate the new results. If not feasible, explain the reasoning and consider adding a discussion on the potential outcomes of such experiments as future work.	Detail the protocol for any new experiments conducted, including dataset specifications, evaluation metrics, and implementation details, in the "Experiments" section.
Clarity and Presentation Issues	Appreciate the reviewer's feedback on improving the manuscript's readability. Revise the indicated sections	Review and rewrite unclear sentences and paragraphs. Ensure a logical flow between sections. Use formatting (e.g.,



Troubleshooting & Optimization

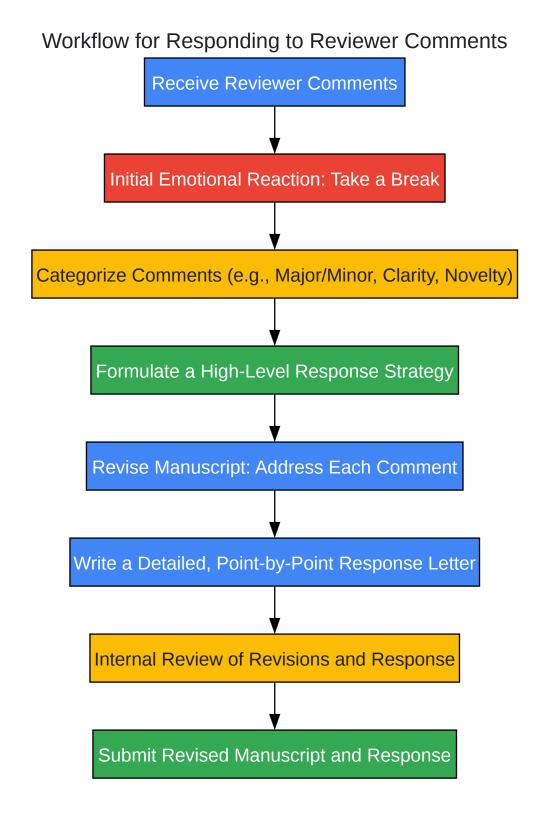
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	for clarity, conciseness, and logical flow. Consider adding diagrams or tables to present complex information more effectively.	bolding, bullet points) to improve readability.
	The BMVC guidelines state that not exceeding state-of-the-art accuracy is not grounds for rejection by itself.[5] In your	Add a qualitative analysis section discussing the strengths and weaknesses of your method compared to
Unfavorable Comparison to State-of-the-Art	response, acknowledge the performance and emphasize other contributions of your work, such as novelty, efficiency, or applicability to a new problem.	others, beyond just quantitative metrics. This could include aspects like computational cost, ease of implementation, or robustness to certain types of data.

Visualizing the Response Process

A structured approach is crucial when responding to reviewer feedback. The following workflow diagram illustrates the key steps.





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Caption: A step-by-step workflow for navigating the peer review process.



This next diagram illustrates the logical relationships between different types of reviewer feedback and the corresponding author actions.



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Caption: Mapping reviewer comment types to appropriate author revisions.

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